

# A comparative study of dissolution rates between alkali and plagioclase feldspars

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## A Comparative Analysis of Dissolution Rates: Alkali vs. Plagioclase Feldspars

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the dissolution rates of alkali and plagioclase feldspars, supported by experimental data. Understanding the dissolution kinetics of these abundant silicate minerals is crucial in various fields, from geological weathering and reservoir quality assessment to materials science and environmental applications.

Feldspars are a group of rock-forming tectosilicate minerals that constitute a significant portion of the Earth's crust.<sup>[1]</sup> They are broadly classified into two main groups: alkali feldspars, which are solid solutions of potassium (K) and sodium (Na) aluminosilicates, and plagioclase feldspars, which are a solid solution series between sodium and calcium (Ca) aluminosilicates.<sup>[1]</sup> The fundamental differences in their chemical composition and crystal structure lead to distinct dissolution behaviors.

## Factors Influencing Feldspar Dissolution

The dissolution of feldspars is a complex process governed by several intrinsic and extrinsic factors:

- pH: Feldspar dissolution rates exhibit a U-shaped dependence on pH.[\[2\]](#) Rates are generally higher in acidic (pH < 3) and alkaline (pH > 7) conditions and lower in the near-neutral pH range.[\[2\]](#)
- Temperature: An increase in temperature generally accelerates dissolution rates. However, the extent of this increase can differ between feldspar types and may be less pronounced under near-equilibrium conditions.[\[3\]](#)
- Chemical Composition and Al/Si Ratio: The aluminum-to-silicon ratio is a key determinant of dissolution rates. The Al-O-Si bonds in the feldspar structure are more easily hydrolyzed than Si-O-Si bonds.[\[4\]](#) Plagioclase feldspars have a variable Al/Si ratio, which significantly influences their reactivity, whereas this ratio is constant in alkali feldspars.[\[4\]](#)
- Presence of Ligands: Organic and inorganic ligands can enhance dissolution rates by forming surface complexes with the mineral.[\[5\]](#)[\[6\]](#) For example, organic acids like oxalic and citric acid can preferentially attack either silicon or aluminum sites on the feldspar surface.[\[5\]](#)[\[6\]](#)
- Degree of Saturation: As a solution approaches equilibrium with respect to the feldspar, the dissolution rate decreases. The formation of secondary minerals, such as clays, can influence the saturation state of the solution and, in turn, control the long-term dissolution rate of the primary feldspar.[\[3\]](#)
- Crystal Structure and Anisotropy: Dissolution is not uniform across all crystal faces. The rate of dissolution can vary significantly depending on the crystallographic orientation, a phenomenon known as anisotropic dissolution.[\[3\]](#)[\[7\]](#)

## Comparative Dissolution Kinetics: Alkali vs. Plagioclase

In general, plagioclase feldspars tend to dissolve faster than alkali feldspars under similar conditions. This is primarily attributed to the higher aluminum content in many plagioclase minerals.

- Effect of Composition: Within the plagioclase series, the dissolution rate increases with increasing anorthite (Ca-rich) content.[\[8\]](#) This is because the Al/Si ratio increases from albite

(Na-rich) to anorthite, leading to a higher proportion of the more reactive Al-O-Si bonds. In acidic solutions, the reaction order with respect to surface protonation also increases with the anorthite content, indicating a more highly protonated reaction intermediate in aluminum-rich feldspars.<sup>[8]</sup>

- **Alkali Feldspars:** For alkali feldspars like K-feldspar (**orthoclase**, microcline) and Na-feldspar (albite), the Al:Si ratio is fixed at 1:3.<sup>[4]</sup> While albite is technically both a plagioclase and an alkali feldspar, its dissolution rate is often compared to K-feldspars. Under identical experimental conditions, the dissolution rate of albite has been observed to be higher than that of K-feldspar.<sup>[3]</sup>
- **Incongruent Dissolution:** Feldspar dissolution is often incongruent, meaning the elements are not released into the solution in the same stoichiometric proportions as they exist in the mineral.<sup>[9]</sup> This is due to a two-step mechanism involving an initial exchange of H<sup>+</sup> for alkali or alkaline earth cations (Na<sup>+</sup>, K<sup>+</sup>, Ca<sup>++</sup>) at the surface, followed by the slower breakdown and release of the aluminosilicate framework.<sup>[9]</sup>

## Quantitative Comparison of Dissolution Rates

The following table summarizes experimentally determined dissolution rates for various feldspars under different conditions. It is important to note that direct comparison can be challenging due to variations in experimental setups, sample preparation, and reporting units.

Feldspar Type	Composition	Temperature (°C)	pH	Dissolution Rate (mol cm <sup>-2</sup> s <sup>-1</sup> )	Reference
K-feldspar	KAlSi <sub>3</sub> O <sub>8</sub>	80	Near-equilibrium	2.17 x 10 <sup>-15</sup> - 8.04 x 10 <sup>-15</sup>	[3]
K-feldspar	KAlSi <sub>3</sub> O <sub>8</sub>	120	Near-equilibrium	4.49 x 10 <sup>-15</sup> - 1.48 x 10 <sup>-14</sup>	[3]
K-feldspar	KAlSi <sub>3</sub> O <sub>8</sub>	160	Near-equilibrium	6.17 x 10 <sup>-15</sup> - 2.50 x 10 <sup>-14</sup>	[3]
Plagioclase (Oligoclase)	An <sub>13</sub>	25	< 5	Varies with surface charge	[8]
Plagioclase (Andesine)	An <sub>46</sub>	25	< 5	Varies with surface charge	[8]
Plagioclase (Bytownite)	An <sub>76</sub>	25	< 5	Varies with surface charge	[8]

Note: The rates for plagioclase are described in the source as being a function of the concentration of protonated surface sites, with the reaction order increasing with anorthite content.

## Experimental Protocols

The determination of feldspar dissolution rates typically involves one of the following experimental setups:

### Batch Reactor Experiments

In this method, a known mass of powdered feldspar is placed in a reactor with a specific volume of solution. The system is then maintained at a constant temperature and agitated. Periodically, fluid samples are withdrawn, filtered, and analyzed for the concentrations of

dissolved elements (e.g., Si, Al, Na, K, Ca) using techniques like Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES). The dissolution rate is calculated from the change in solute concentration over time, normalized to the mineral's surface area.

## Flow-Through Reactor Experiments

Flow-through reactors are used to maintain a constant chemical environment far from equilibrium. A solution of known composition is continuously pumped through a reaction cell containing the feldspar sample. The effluent solution is collected and analyzed. This setup allows for the precise control of variables like pH and saturation state. The dissolution rate is determined from the difference in elemental concentration between the input and output solutions, the flow rate, and the mineral surface area.

## Vertical Scanning Interferometry (VSI)

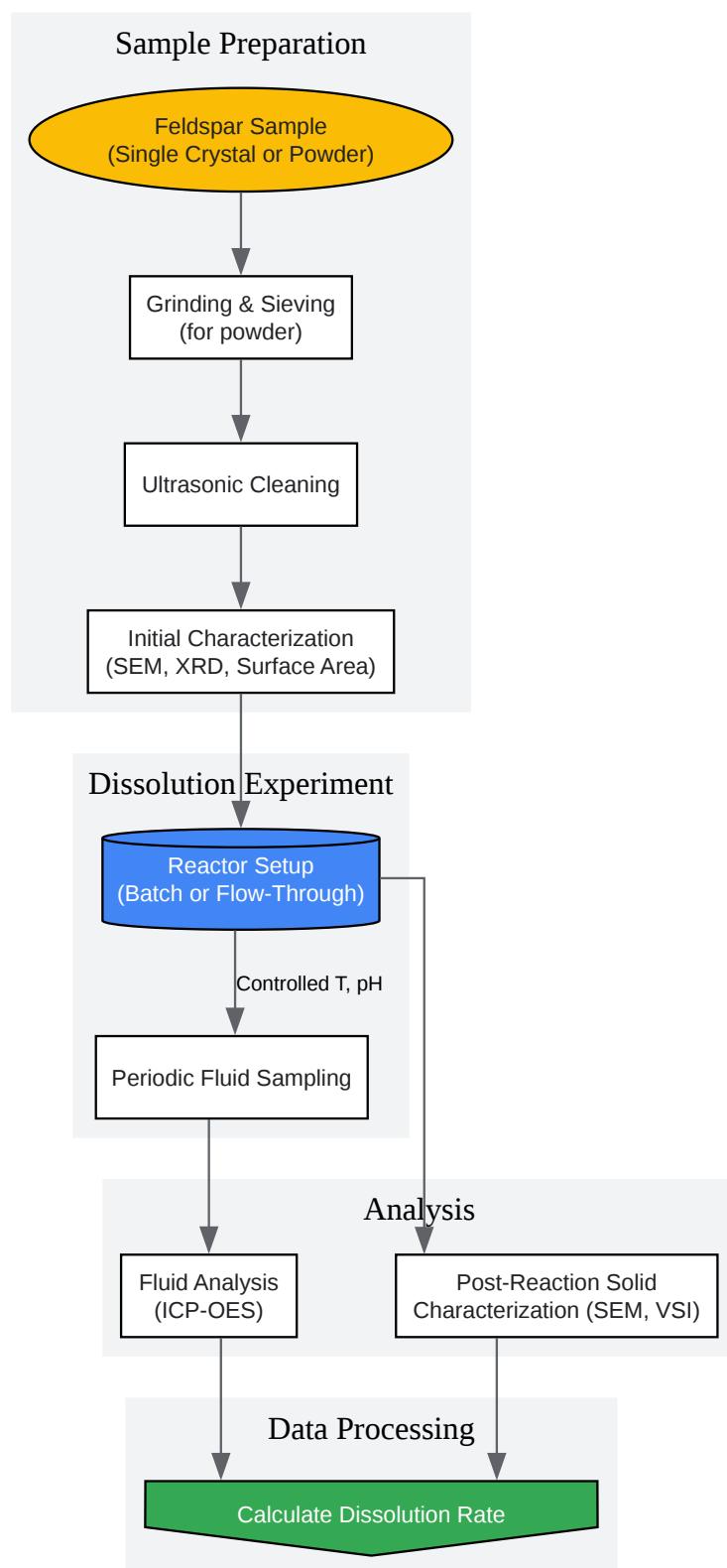
VSI is a powerful technique for measuring the dissolution rates of specific crystal faces.[3][10] A single, oriented crystal of feldspar with a masked, non-reactive reference area is placed in a reactor.[3][7] After the experiment, the topography of the crystal surface is measured with high precision using VSI. The dissolution rate is calculated by measuring the surface retreat relative to the masked reference area over time.[3][7] This method provides direct insight into dissolution anisotropy.[3][7]

Common Analytical Techniques:

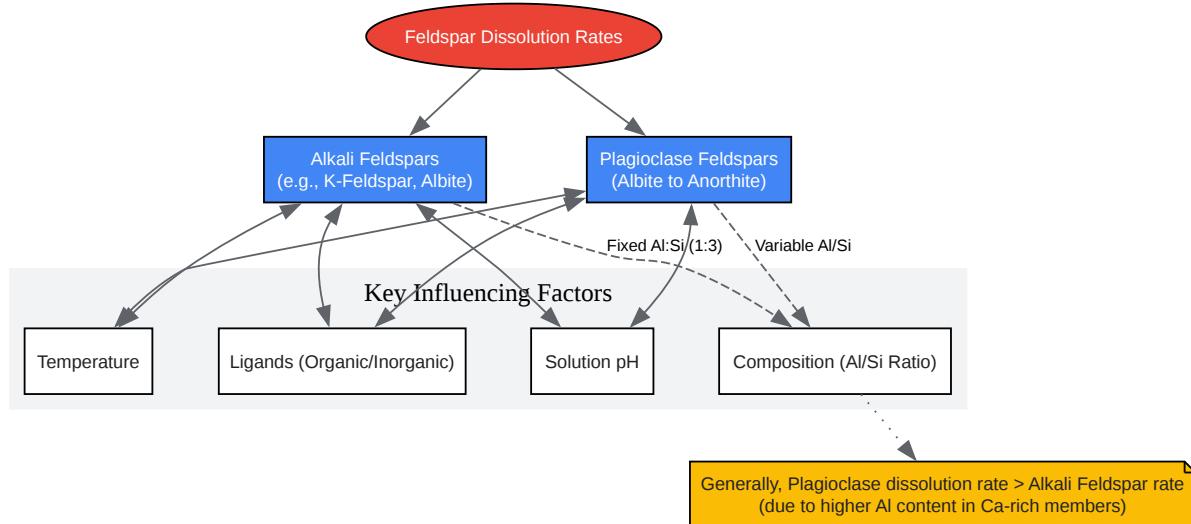
- Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES): For measuring the concentration of dissolved elements in the experimental solution.
- Scanning Electron Microscopy (SEM): To observe the surface morphology of the feldspar before and after dissolution, revealing features like etch pits.
- X-ray Powder Diffraction (XRD): To identify the mineral phases present and to detect the formation of any secondary mineral precipitates.

## Visualizing the Process

The following diagrams illustrate the experimental workflow and the key relationships in feldspar dissolution.

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Caption: Experimental workflow for determining feldspar dissolution rates.



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